

# In-Depth Technical Guide to DAR-4M: Safety and Handling Precautions

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## Compound of Interest

Compound Name: DAR-4M

Cat. No.: B3039165

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This guide provides a comprehensive overview of the safety, handling, and experimental protocols for the fluorescent nitric oxide probe, Diaminorhodamine-4M (**DAR-4M**). The information is intended to ensure safe and effective use in a laboratory setting.

## Chemical and Physical Properties

**DAR-4M** is a rhodamine-based, photo-stable fluorescent indicator used for the detection of nitric oxide (NO).<sup>[1]</sup><sup>[2]</sup> Its fluorescence intensity increases significantly upon reaction with NO in the presence of oxygen.<sup>[2]</sup> Key properties are summarized in the table below.

Property	Value	Source
Synonyms	DAF-4M, Diaminorhodamine-4M	<a href="#">[1]</a>
Molecular Formula	C <sub>25</sub> H <sub>26</sub> N <sub>4</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	430.5 g/mol	<a href="#">[1]</a>
Appearance	Red-violet solid	
Solubility	Soluble in DMSO	<a href="#">[1]</a>
Excitation Maximum (λ <sub>ex</sub> )	~560 nm	<a href="#">[2]</a> <a href="#">[3]</a>
Emission Maximum (λ <sub>em</sub> )	~575 nm	<a href="#">[2]</a> <a href="#">[3]</a>
Quantum Yield (Φ) of DAR-4M T	0.42	<a href="#">[3]</a>
Molar Extinction Coefficient (ε)	76,000 M <sup>-1</sup> cm <sup>-1</sup>	<a href="#">[3]</a>
Detection Limit for NO	~10 nM	<a href="#">[2]</a>
Optimal pH Range	4-12	<a href="#">[3]</a>

## Safety and Handling Precautions

**DAR-4M** is classified as an irritant and requires careful handling to minimize exposure.[\[2\]](#) Adherence to standard laboratory safety protocols is essential.

Precaution Category	Specific Guideline	Source
Personal Protective Equipment (PPE)	Wear suitable protective clothing, including lab coats, gloves, and safety glasses.	[2]
Inhalation	Do not breathe fumes. Handle in a well-ventilated area or with local exhaust ventilation.	[2]
Eye Contact	Irritating to eyes. In case of contact, rinse immediately with plenty of water and seek medical advice.	[2]
Skin Contact	Irritating to skin. Avoid contact. If contact occurs, wash the affected area thoroughly with soap and water.	[2]
General Hygiene	Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.	
Spills	For small spills, absorb with an inert material and dispose of in a sealed container. For large spills, follow institutional protocols for chemical spills.	

## Storage and Stability

Proper storage is crucial to maintain the integrity and functionality of **DAR-4M**.

Parameter	Guideline	Source
Storage Temperature	-20°C	[1]
Light Sensitivity	Protect from light.	[2]
Stability	Stable for at least 4 years when stored correctly.	[1]
Handling of Stock Solutions	Following initial thaw, it is recommended to aliquot the solution and freeze at -20°C to avoid multiple freeze-thaw cycles.	[2]
Working Solutions	Use immediately following dilution and discard any unused portion.	[2]

## Experimental Protocols

The following are generalized protocols for the use of **DAR-4M**. Optimal conditions may vary depending on the specific experimental setup and cell type.

### Preparation of Stock and Working Solutions

- Stock Solution: **DAR-4M** is often supplied as a 5 mM solution in DMSO.[2][3] If starting from a solid, dissolve in high-quality anhydrous DMSO to the desired concentration.
- Working Solution: Prepare a working solution by diluting the stock solution. A common recommendation is a 500-fold dilution in a neutral aqueous buffer, such as 0.1 M phosphate buffer (pH 7.4), to achieve a final concentration in the range of 5-10 µM.[2][3]
  - Note: The presence of Bovine Serum Albumin (BSA) and phenol red in the buffer may interfere with fluorescence and should be used with caution.[2]

### Nitric Oxide Detection in Solution (Cell-Free)

- Add the **DAR-4M** working solution to the experimental sample.

- Induce NO production or add the source of NO to the sample.
- Incubate for a sufficient period to allow for the reaction between **DAR-4M** and NO to occur.
- Measure the fluorescence intensity at an excitation wavelength of ~560 nm and an emission wavelength of ~575 nm.

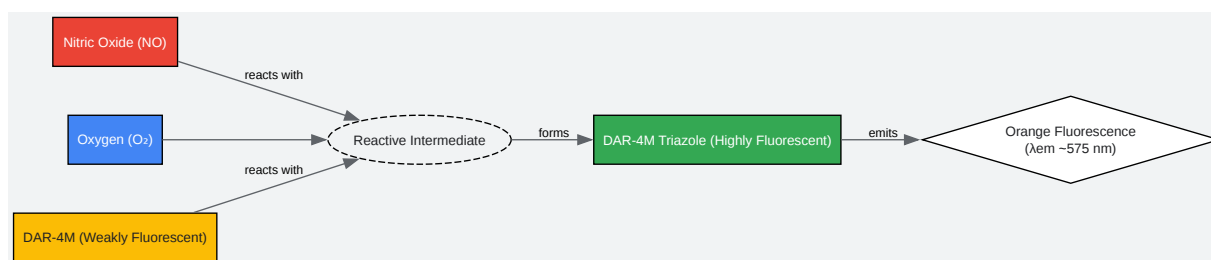
## Intracellular Nitric Oxide Detection (using **DAR-4M AM**)

For intracellular NO detection, the cell-permeable acetoxymethyl (AM) ester form, **DAR-4M AM**, is used.[\[4\]](#)

- Cell Culture: Culture cells to the desired confluency on a suitable imaging plate or slide.
- Loading with **DAR-4M AM**:
  - Prepare a working solution of **DAR-4M AM** at a concentration of 5-10  $\mu\text{M}$  in a suitable buffer or cell culture medium.[\[4\]](#)
  - Remove the culture medium from the cells and wash with buffer.
  - Add the **DAR-4M AM** working solution to the cells and incubate at 37°C. The optimal loading time can vary between 20 to 60 minutes depending on the cell type.[\[4\]](#)[\[5\]](#)
- Wash: After incubation, wash the cells twice with buffer to remove any excess, extracellular probe.
- De-esterification: Incubate the cells for an additional period (e.g., 30-60 minutes) to allow intracellular esterases to cleave the AM group, trapping the now cell-impermeable **DAR-4M** inside the cells.
- NO Stimulation and Imaging:
  - Treat the cells with the desired stimulus to induce NO production.
  - Image the cells using fluorescence microscopy with excitation at ~560 nm and emission at ~575 nm.

## Visualizations

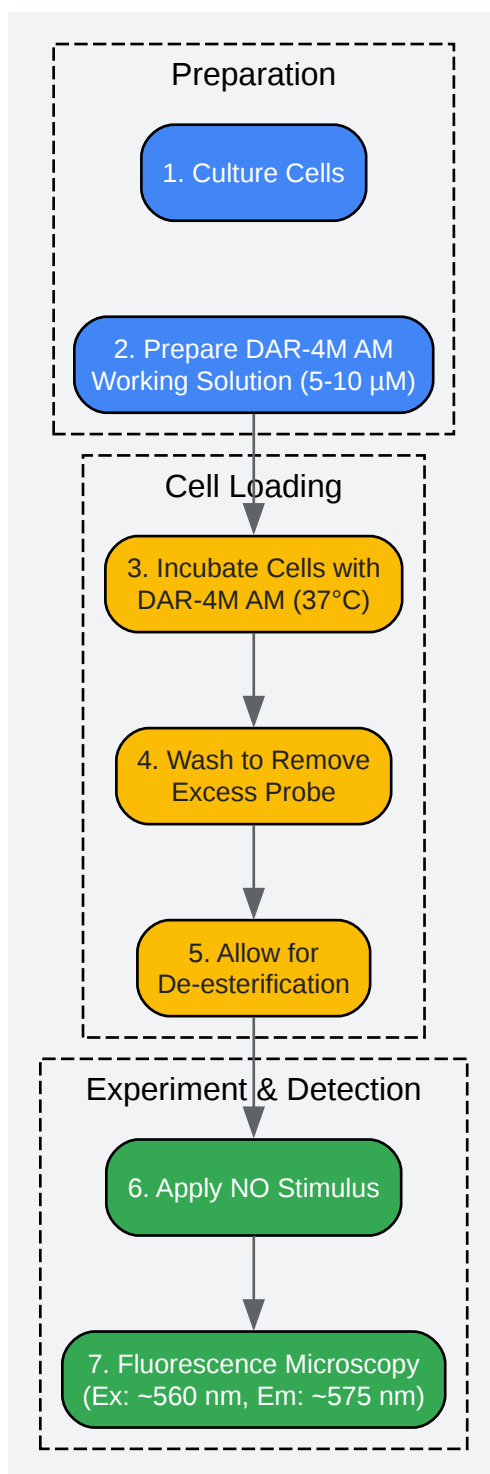
### Signaling Pathway of NO Detection by DAR-4M



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Caption: Reaction mechanism of **DAR-4M** with nitric oxide.

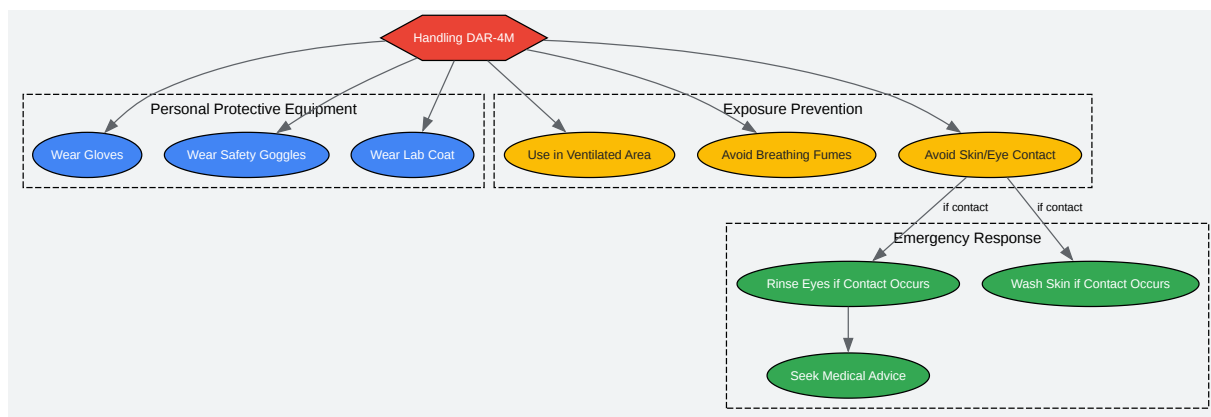
## Experimental Workflow for Intracellular NO Detection



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Caption: Workflow for intracellular nitric oxide detection using **DAR-4M AM**.

## Logical Relationships of Safety Precautions



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Caption: Safety precautions for handling **DAR-4M**.

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